

2-Bromo-2-methylpropanal CAS number and registry information

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Compound of Interest

Compound Name: 2-Bromo-2-methylpropanal

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A Comprehensive Technical Guide to 2-Bromo-2-methylpropanal

This document provides an in-depth overview of **2-Bromo-2-methylpropanal**, a key chemical intermediate. It is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis. This guide covers its chemical identity, physicochemical properties, spectroscopic data, and established synthesis protocols.

Chemical Identity and Registry Information

2-Bromo-2-methylpropanal is a halogenated aldehyde used in various organic syntheses. Its fundamental identification details are summarized below.

Identifier	Value	Citations
CAS Number	13206-46-7	[1] [2] [3] [4] [5]
IUPAC Name	2-bromo-2-methylpropanal	[2] [3]
Molecular Formula	C ₄ H ₇ BrO	[1] [2] [4] [6]
Molecular Weight	151.00 g/mol	[1] [2] [3] [4]
InChI Key	KLTWFFAVGWWIKL-UHFFFAOYSA-N	[1] [2] [3] [4]
Synonyms	Propanal, 2-bromo-2-methyl-	[2]
European Community (EC) Number	812-789-6	[2]

Physicochemical and Spectroscopic Data

The following tables provide key physicochemical properties and spectroscopic data for **2-Bromo-2-methylpropanal**, which are crucial for its application in research and synthesis.

Table 2.1: Physicochemical Properties

Property	Value	Citations
Purity	Typically 95%	[1] [3]
Boiling Point	113 °C (estimated)	[4]
Melting Point	111-112 °C	[4]
Exact Mass	149.96800 Da	[4]
Polar Surface Area (PSA)	17.07 Å ²	[4]
LogP	1.35880	[4]
Heavy Atom Count	6	[1]
Rotatable Bond Count	1	[1]

Table 2.2: Predicted NMR Spectroscopic Data

Spectrum Type	Predicted Chemical Shift (ppm)	Splitting Pattern	Assignment	Citations
¹ H NMR	~1.8 - 2.0	Singlet	-CH ₃ (6H)	[1]
	~9.5 - 10.0	Singlet	-CHO (1H)	[1]
¹³ C NMR	~25 - 35	Quartet	-CH ₃	[1]
	~60 - 70	Singlet	-C(Br)	[1]
	~190 - 200	Doublet	-CHO	[1]

Table 2.3: Mass Spectrometry Data

m/z (Mass-to-Charge Ratio)	Possible Fragment Ion	Citations
121	[C ₃ H ₆ ⁷⁹ Br] ⁺	[1][2]
123	[C ₃ H ₆ ⁸¹ Br] ⁺	[1][2]
41	[C ₃ H ₅] ⁺	[1]

Experimental Protocols

Detailed methodologies for the synthesis of **2-Bromo-2-methylpropanal** are outlined below. These protocols are based on established chemical literature and patents.

Protocol 3.1: Synthesis via Bromination of 2-Methylpropanal

A common method for synthesizing **2-Bromo-2-methylpropanal** involves the direct bromination of 2-methylpropanal.[6] This process requires careful control of reaction conditions to achieve high yields and purity.

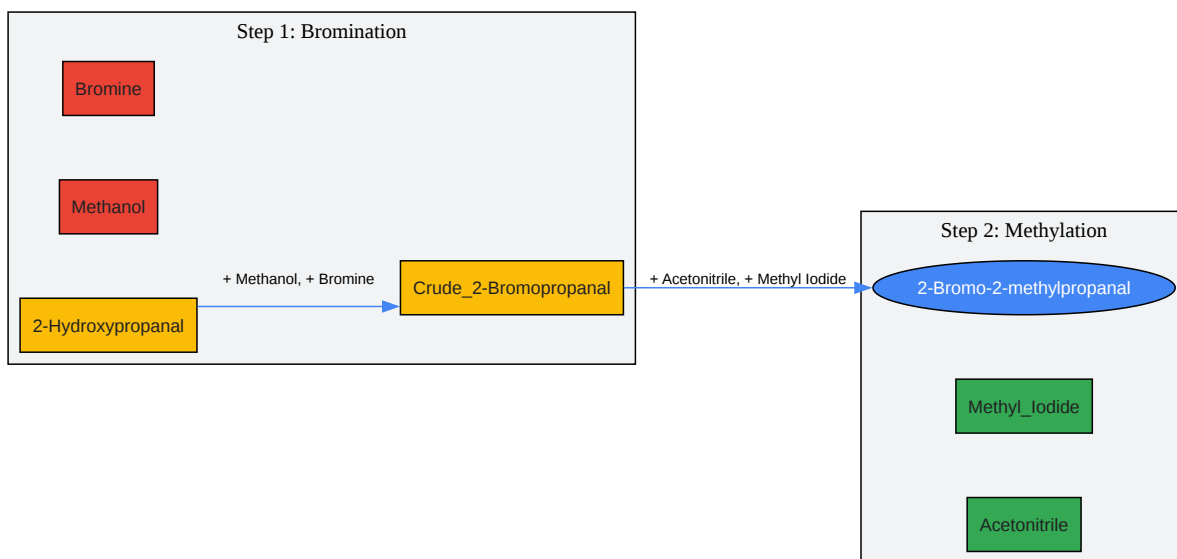
Protocol 3.2: Patented Two-Step Synthesis from 2-Hydroxypropanal

A detailed two-step synthesis method has been disclosed in the patent literature.[7]

- Step 1: Preparation of 2-Bromopropanal (Crude)
 - Methanol and 2-hydroxypropanal are mixed and stirred at room temperature until dissolved.
 - Bromine is slowly added dropwise to the mixture.
 - The reaction is stirred for 2 to 4 hours at room temperature.
 - Methanol and excess bromine are removed by evaporation under reduced pressure.
 - The resulting residue is washed, dried, and concentrated to yield crude 2-bromopropanal.
- Step 2: Synthesis of **2-Bromo-2-methylpropanal**
 - The crude 2-bromopropanal is dissolved in acetonitrile.
 - Methyl iodide is added, and the mixture is stirred for 4 to 6 hours at room temperature.
 - The reactant mixture is then poured into an ice-water mixture and stirred for 30 to 60 minutes.
 - The product is extracted, dried, and concentrated.
 - The final product, **2-Bromo-2-methylpropanal**, is obtained by recrystallization from hot ethanol upon cooling to 0-5 °C for 5 to 6 hours, followed by filtration.

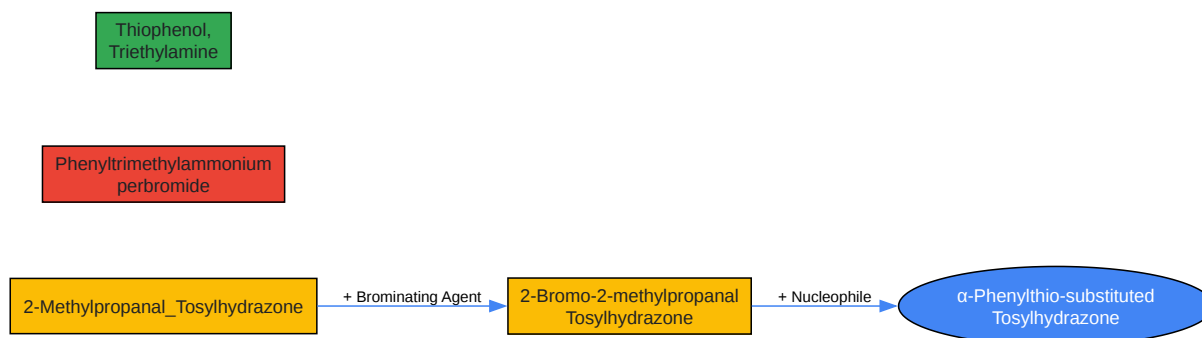
Synthetic Pathways and Applications

2-Bromo-2-methylpropanal is a versatile reagent in organic synthesis. The following diagrams illustrate its role in key synthetic transformations.



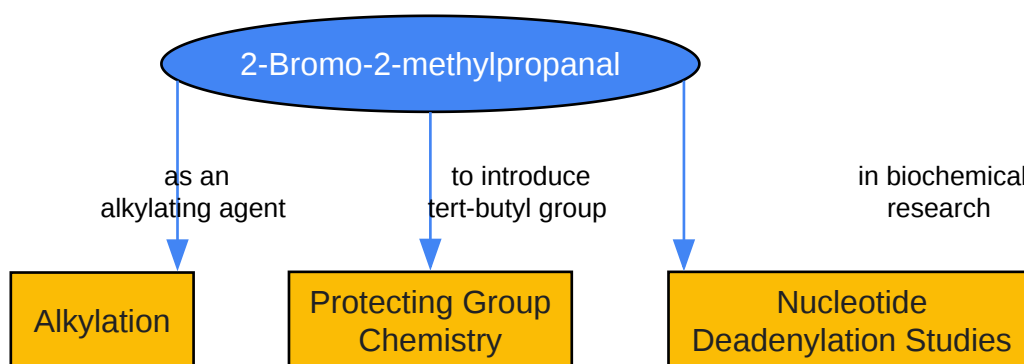
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Caption: Patented two-step synthesis of **2-Bromo-2-methylpropanal**.



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Caption: Functionalization via the tosylhydrazone intermediate.



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Caption: Key applications of **2-Bromo-2-methylpropanal** in synthesis.

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